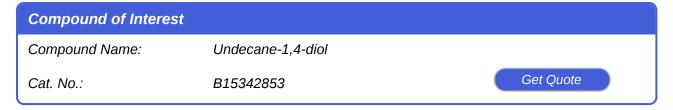


Undecane-1,4-diol: A Technical Guide to Thermal Stability and Degradation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecane-1,4-diol, a long-chain aliphatic diol, is a versatile chemical intermediate with applications in various fields, including polymer synthesis and as a building block for specialty chemicals. Its thermal stability is a critical parameter influencing its suitability for high-temperature applications and its shelf-life during storage. This technical guide provides a comprehensive overview of the thermal stability and degradation profile of **Undecane-1,4-diol**, based on available data and analysis of analogous compounds. While specific experimental data for **Undecane-1,4-diol** is limited, this guide extrapolates from closely related long-chain diols to provide a robust understanding of its expected thermal behavior.

Physicochemical Properties

A summary of the key physical and chemical properties of **Undecane-1,4-diol** is presented in Table 1. These properties provide a baseline for understanding its behavior under thermal stress.

Table 1: Physicochemical Properties of Undecane-1,4-diol



Property	Value	Reference
Molecular Formula	C11H24O2	[1]
Molecular Weight	188.31 g/mol	[1]
Boiling Point	293 °C at 760 mmHg	[1]
Melting Point	52 °C (estimate)	[1]
Flash Point	130.7 °C	[1]
Density	0.916 g/cm ³	[1]

Thermal Stability Profile

Undecane-1,4-diol is reported to exhibit excellent thermal stability and low volatility, which makes it suitable for applications requiring high temperatures[1]. While a specific thermogravimetric analysis (TGA) curve for **Undecane-1,4-diol** is not publicly available, the thermal behavior of analogous long-chain α,ω -diols such as 1,10-decanediol and 1,12-dodecanediol can provide valuable insights.

Generally, the thermal decomposition of long-chain aliphatic diols in an inert atmosphere occurs at temperatures above 200 °C. The stability is influenced by the chain length and the position of the hydroxyl groups. The presence of hydroxyl groups can lead to intermolecular hydrogen bonding, which can increase the thermal stability compared to their corresponding alkanes.

Based on data for similar diols, the expected thermal decomposition profile for **Undecane-1,4-diol** is summarized in Table 2. These values should be considered estimates and require experimental verification.

Table 2: Estimated Thermal Decomposition Data for Undecane-1,4-diol

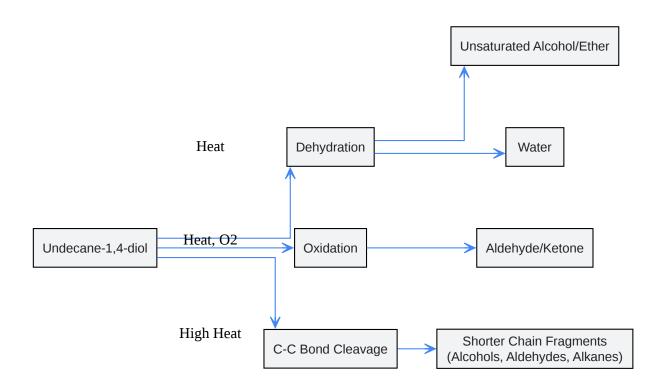


Parameter	Estimated Value
Onset Decomposition Temperature (T_onset)	200 - 230 °C
Temperature at Maximum Decomposition Rate (T_max)	250 - 280 °C
End of Decomposition Temperature	> 300 °C

Probable Thermal Degradation Pathways

The thermal degradation of **Undecane-1,4-diol** is expected to proceed through several potential pathways, primarily involving the cleavage of C-C and C-O bonds. The presence of hydroxyl groups introduces specific reaction channels.

A simplified logical relationship of the potential degradation process is outlined below:



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Caption: Potential thermal degradation pathways of **Undecane-1,4-diol**.

In an inert atmosphere, the primary degradation mechanism is likely to be dehydration, leading to the formation of unsaturated alcohols or cyclic ethers, and the release of water. At higher temperatures, C-C bond cleavage will occur, resulting in the formation of a variety of smaller volatile organic compounds.

In the presence of oxygen, oxidative degradation will become significant. This process typically initiates at lower temperatures than thermal degradation in an inert atmosphere and involves the formation of hydroperoxides, which then decompose to form aldehydes, ketones, and carboxylic acids.

Experimental Protocols

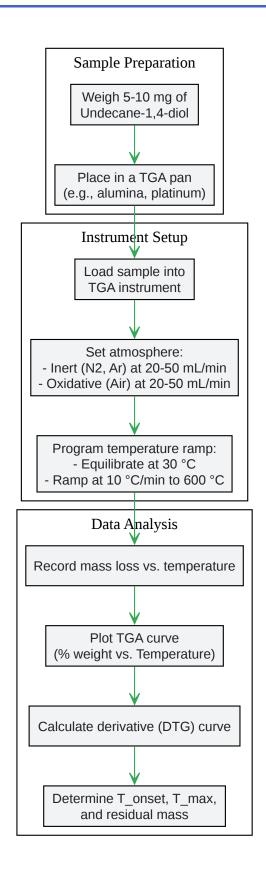
To experimentally determine the thermal stability and degradation profile of **Undecane-1,4-diol**, the following methodologies are recommended.

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis is a fundamental technique to quantify the thermal stability of a material by measuring its mass change as a function of temperature in a controlled atmosphere.

Experimental Workflow for TGA:





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Caption: Experimental workflow for Thermogravimetric Analysis (TGA).

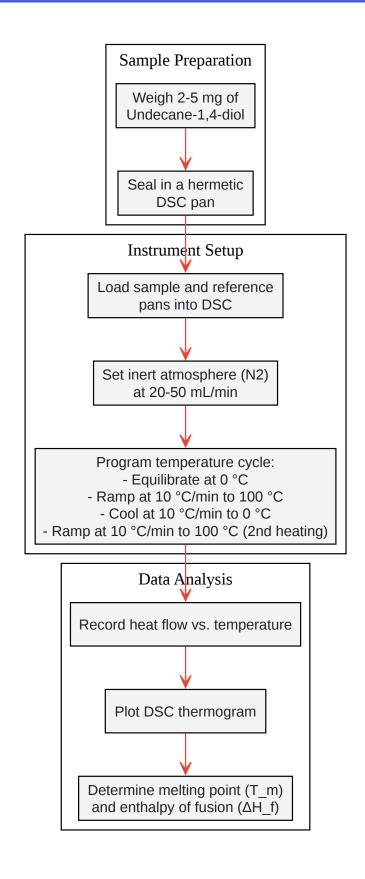


Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is used to measure the heat flow associated with thermal transitions in a material as a function of temperature. This can be used to determine melting point, crystallization temperature, and glass transition temperature.

Experimental Workflow for DSC:





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Caption: Experimental workflow for Differential Scanning Calorimetry (DSC).



Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

To identify the specific degradation products, Py-GC-MS is the method of choice. This technique involves thermally decomposing the sample in an inert atmosphere and then separating and identifying the volatile fragments.

Experimental Protocol for Py-GC-MS:

- Sample Preparation: A small amount of **Undecane-1,4-diol** (typically in the microgram range) is placed in a pyrolysis sample cup.
- Pyrolysis: The sample is rapidly heated to a set temperature (e.g., 300 °C, 400 °C, 500 °C) in the pyrolyzer, which is interfaced with the GC inlet. The pyrolysis is carried out in an inert gas stream (e.g., Helium).
- Gas Chromatography (GC): The volatile pyrolysis products are swept into the GC column, where they are separated based on their boiling points and interactions with the stationary phase. A typical GC program would involve an initial temperature hold followed by a ramp to a final temperature.
- Mass Spectrometry (MS): The separated components eluting from the GC column are introduced into the mass spectrometer. The MS ionizes the molecules and fragments them into characteristic patterns, which are used to identify the structure of the degradation products by comparing the obtained mass spectra with spectral libraries.

Conclusion

Undecane-1,4-diol is a thermally stable long-chain diol, making it a viable candidate for applications that involve elevated temperatures. While specific quantitative data on its thermal decomposition is not readily available, analysis of similar compounds suggests that it is stable up to approximately 200 °C. The primary degradation pathways are expected to be dehydration and C-C bond cleavage, with oxidation being a significant factor in the presence of air. For a precise determination of its thermal properties and degradation products, the experimental protocols outlined in this guide, particularly TGA, DSC, and Py-GC-MS, should be employed.



The data generated from these analyses will be critical for ensuring the safe and effective use of **Undecane-1,4-diol** in research, development, and manufacturing processes.

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References

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